

Technical Guide: 4-Chlorobutyryl chloride (CAS: 4635-59-0)

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Compound of Interest

Compound Name: *Benzoic acid, 4-[2-(2-propenyloxy)ethoxy]-*

Cat. No.: B1357398

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This document provides a comprehensive overview of 4-Chlorobutyryl chloride, targeting researchers, scientists, and professionals in drug development. It covers the compound's chemical and physical properties, structural information, and available experimental data.

Chemical and Physical Properties

4-Chlorobutyryl chloride is a colorless to pale yellow liquid with a pungent odor.^[1] It is a reactive compound, soluble in organic solvents but insoluble in water.^[1] Below is a summary of its key quantitative properties.

Property	Value	Source
Molecular Formula	C4H6Cl2O	^{[1][2]}
IUPAC Name	4-chlorobutanoyl chloride	^[2]
CAS Number	4635-59-0	^{[1][2][3]}
Boiling Point	72-80 °C @ 12 Torr ^{[4][5]} 173-174 °C (lit.) ^[3]	^{[3][4][5]}
Density	1.2799 g/cm ³ @ 20 °C ^{[4][5]} 1.26 g/mL at 25 °C (lit.) ^[3]	^{[3][4][5]}
Refractive Index (n _{20/D})	1.461 (lit.)	^[3]

Chemical Structure and Identifiers

The structure of 4-Chlorobutyryl chloride features a butyryl group with a chlorine atom attached to the fourth carbon and a chloride attached to the carbonyl carbon.

Identifier Type	Identifier
Canonical SMILES	<chem>O=C(Cl)CCCCI</chem> [4] [5]
InChI	InChI=1S/C4H6Cl2O/c5-3-1-2-4(6)7/h1-3H2 [4] [5]
InChIKey	CDIIZULDSLKBKV-UHFFFAOYSA-N [4] [5]
Synonyms	Butanoyl chloride, 4-chloro-; Butyryl chloride, 4-chloro-; 4-Chlorobutanoyl chloride; γ -Chlorobutyryl chloride [4] [5]

Experimental Protocols

Synthesis of 4-Chlorobutyryl chloride from γ -Butyrolactone

A documented synthesis method involves the reaction of γ -Butyrolactone with thionyl chloride in the presence of a catalyst.[\[3\]](#)

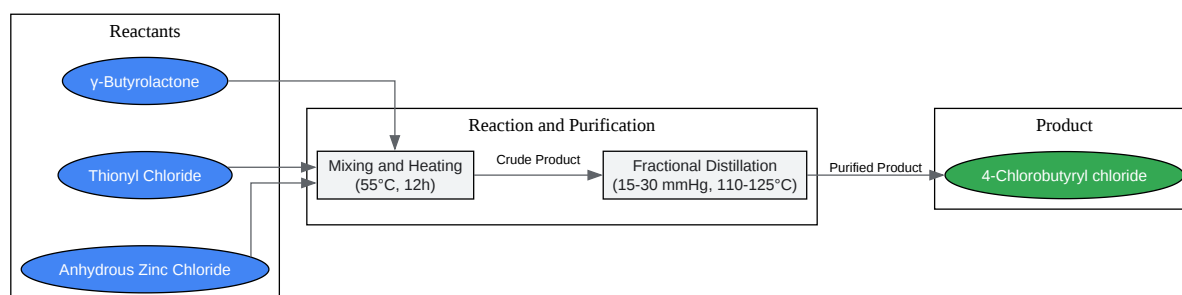
Materials:

- γ -Butyrolactone
- Thionyl chloride
- Anhydrous zinc chloride

Procedure:

- To a stirred solution of thionyl chloride and anhydrous zinc chloride, add γ -Butyrolactone.
- Heat the reaction mixture at 55 °C with continuous stirring for 12 hours.

- After the reaction is complete, purify the product by fractional distillation under reduced pressure (15-30 mmHg).
- Collect the fraction with a boiling point in the range of 110-125 °C to obtain 4-chlorobutanoyl chloride.[3]



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Synthesis workflow for 4-Chlorobutyryl chloride.

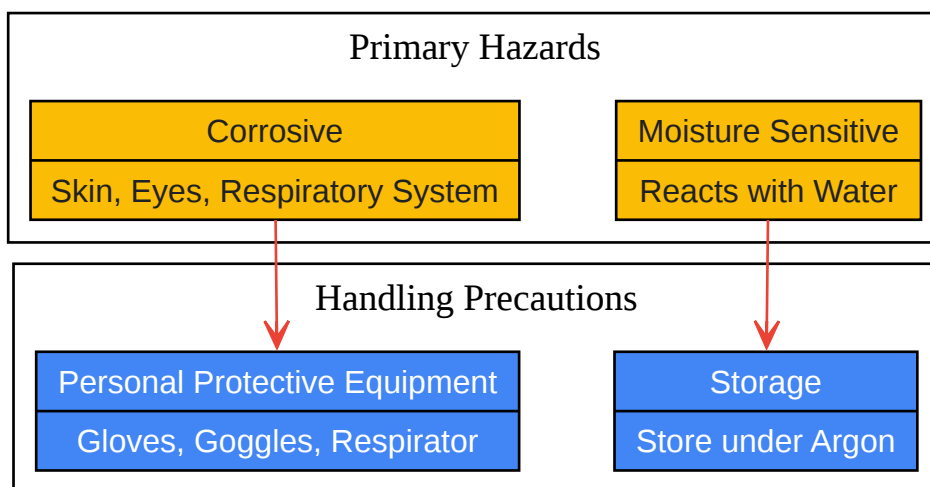
Biological Activity and Applications

4-Chlorobutyryl chloride is primarily utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[3] It has been used in the preparation of mitosene and mitosane analogs of Mitomycin C, which is an antitumor antibiotic.[3]

Information regarding specific signaling pathways directly modulated by 4-Chlorobutyryl chloride is not readily available in the public domain. Its primary role appears to be that of a reactive building block in organic synthesis.

Safety Information

This compound is corrosive and can cause severe burns to the skin, eyes, and respiratory system.[1] It is also moisture-sensitive and should be stored under an inert atmosphere, such as Argon.[1]



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Key safety considerations for 4-Chlorobutyryl chloride.

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[<https://www.benchchem.com/product/b1357398#cas-number-207998-59-0-properties-and-structure>]

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